

# Foreword: Navigating Chemical Identity

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## Compound of Interest

**Compound Name:** (S)-(Tetrahydrofuran-2-YL)methanol

**Cat. No.:** B3193475

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This guide provides a comprehensive safety and handling overview for the chemical compound 3,4-Dimethyl-2,5-furandione. While the initial query referenced CAS 22917-75-3, extensive database cross-referencing reveals that the chemical name and its associated data are predominantly and authoritatively linked to CAS 766-39-2. This document will proceed with the data validated under the latter CAS number to ensure the highest degree of accuracy and safety. This common occurrence in chemical logistics underscores the importance of verifying substance identity through multiple identifiers.

## Section 1: Core Compound Identification and Physicochemical Profile

3,4-Dimethyl-2,5-furandione, also widely known as 2,3-dimethylmaleic anhydride, is a derivative of maleic anhydride.<sup>[1]</sup> Its anhydride functional group is the primary driver of its reactivity and, consequently, its toxicological profile. Understanding its fundamental properties is the bedrock of a sound risk assessment.

Table 1: Chemical Identity and Properties

Identifier	Data	Source(s)
Primary CAS Number	<b>766-39-2</b>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Chemical Name	3,4-Dimethyl-2,5-furandione	<a href="#">[1]</a> <a href="#">[2]</a>
Synonyms	2,3-Dimethylmaleic anhydride, Dimethylmaleic anhydride	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>6</sub> H <sub>8</sub> O <sub>3</sub>	<a href="#">[1]</a> <a href="#">[4]</a>
Molecular Weight	126.11 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	White to beige crystalline powder	<a href="#">[3]</a>
Melting Point	93-96 °C	<a href="#">[3]</a> <a href="#">[4]</a>
Boiling Point	223 °C	<a href="#">[3]</a> <a href="#">[4]</a>

| Solubility | Soluble in ethanol, ether, chloroform; slightly soluble in water. |[\[4\]](#) |

## Section 2: GHS Hazard Profile and Toxicological Assessment

The Globally Harmonized System (GHS) provides a standardized framework for communicating the hazards of chemical products. For 3,4-Dimethyl-2,5-furandione, the classification points to significant irritant and harmful properties. The anhydride moiety can readily react with nucleophiles such as water and amine groups present in biological tissues, leading to irritation and cellular damage.

Table 2: GHS Classification and Safety Information

Hazard Class	GHS Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	<b>H315: Causes skin irritation</b>
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage

| Acute Toxicity (Oral) | Category 4 | H302: Harmful if swallowed |

This GHS classification is synthesized from available safety data sheets and similar anhydride compounds. Specific supplier SDS should always be consulted.

Toxicological Insights:

- Mechanism of Action: The primary toxicological concern with anhydrides is their ability to acylate proteins and other macromolecules. Upon contact with moist tissues (skin, eyes, respiratory tract), the anhydride ring opens to form the corresponding dicarboxylic acid, causing a localized change in pH and an inflammatory response.
- Routes of Exposure: The primary routes of occupational exposure are inhalation of the powder, direct skin contact, and eye contact. Ingestion is less common in a laboratory setting but poses a significant risk.[\[5\]](#)
- Acute Effects: Contact can cause immediate and severe irritation. Eye contact is particularly dangerous and can lead to permanent damage. Ingestion is harmful and may cause gastrointestinal distress.[\[3\]](#) Inhalation of dust can irritate the respiratory tract.[\[5\]](#)
- Chronic Effects: Repeated or prolonged contact may lead to dermatitis. There is currently no data to suggest carcinogenicity or reproductive toxicity.[\[6\]](#)

## Section 3: First-Aid and Emergency Response Protocols

A self-validating safety protocol demands a clear, pre-rehearsed emergency response plan. In case of any exposure, immediate action is critical to mitigate harm.

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dot```dot graph Emergency_Response { rankdir="LR"; node [shape=box, style="rounded,filled", fontname="Arial", fontsize=11];  
}  
Caption: Integrated safety protocol for handling 3,4-Dimethyl-2,5-furandione.
```

Experimental Protocol for Safe Handling:

- Risk Assessment: Before any work begins, perform a task-specific risk assessment.
- Engineering Controls: All weighing and manipulation of the solid compound must be performed inside a certified chemical fume hood to prevent inhalation of dust. [7]3. Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety goggles that conform to OSHA's 29 CFR 1910.133 or European Standard EN166. [8] \* Skin Protection: Wear nitrile gloves and a lab coat. Check the glove manufacturer's data for breakthrough time. Change gloves immediately if contamination occurs. [8] \* Respiratory Protection: If working outside a fume hood is unavoidable, a NIOSH-approved respirator with a particulate filter is required. [8]4. Safe Storage:
    - Store in a tightly sealed container in a cool, dry, well-ventilated area. [9][7]Recommended storage temperatures vary by supplier, but a range of 0-6°C is noted. [3] \* Keep away from incompatible materials, especially water, strong bases, and oxidizing agents, as these can trigger hazardous reactions. [9]5. Disposal: Dispose of waste material and contaminated containers in accordance with all federal, state, and local regulations. This material should be treated as hazardous waste.

## Section 5: Application Spotlight and Further Research

Beyond its role as a chemical intermediate, 3,4-Dimethyl-2,5-furandione has been identified as a naturally occurring compound with significant biological activity. A study published in *Scientific Reports* isolated it from the root stock of *Colocasia esculenta* (Taro). [10] The research demonstrated that the molecule is a potent biofumigant, highly toxic to insect pests that affect stored grains, but without adverse effects on seed germination. [10] This highlights its potential as an eco-friendly alternative to conventional pesticides like methyl bromide, opening new avenues for research in agricultural science and sustainable pest management. [10]

## Section 6: References

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